

Application Notes and Protocols: ER Flipper-TR® Staining for Cultured Cells

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Compound of Interest

Compound Name: ER Flipper-TR 28

Cat. No.: B15553085

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to the use of ER Flipper-TR®, a fluorescent probe designed for the specific measurement of endoplasmic reticulum (ER) membrane tension in live cultured cells. The protocols outlined below cover cell preparation, staining, imaging, and data analysis to enable quantitative assessment of ER membrane biophysics.

Introduction

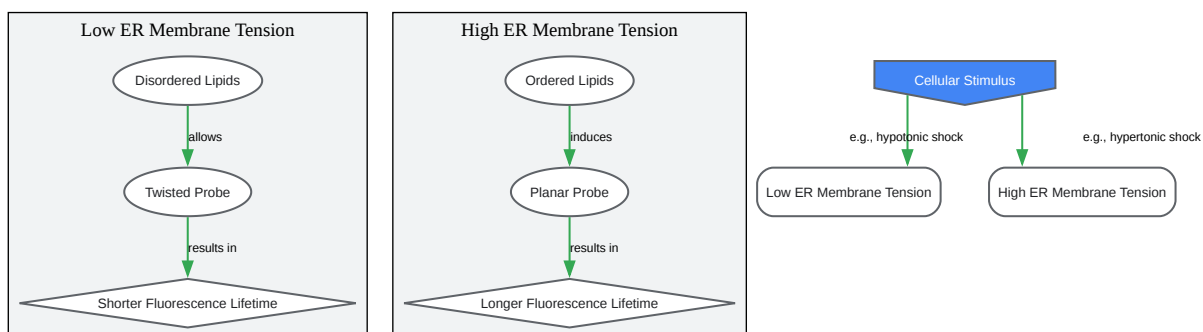
The endoplasmic reticulum is a critical organelle involved in protein synthesis and folding, lipid biosynthesis, and calcium homeostasis. The biophysical properties of the ER membrane, particularly membrane tension, are increasingly recognized as important regulators of these cellular processes. Alterations in ER membrane tension have been implicated in various pathological conditions, including ER stress-related diseases.

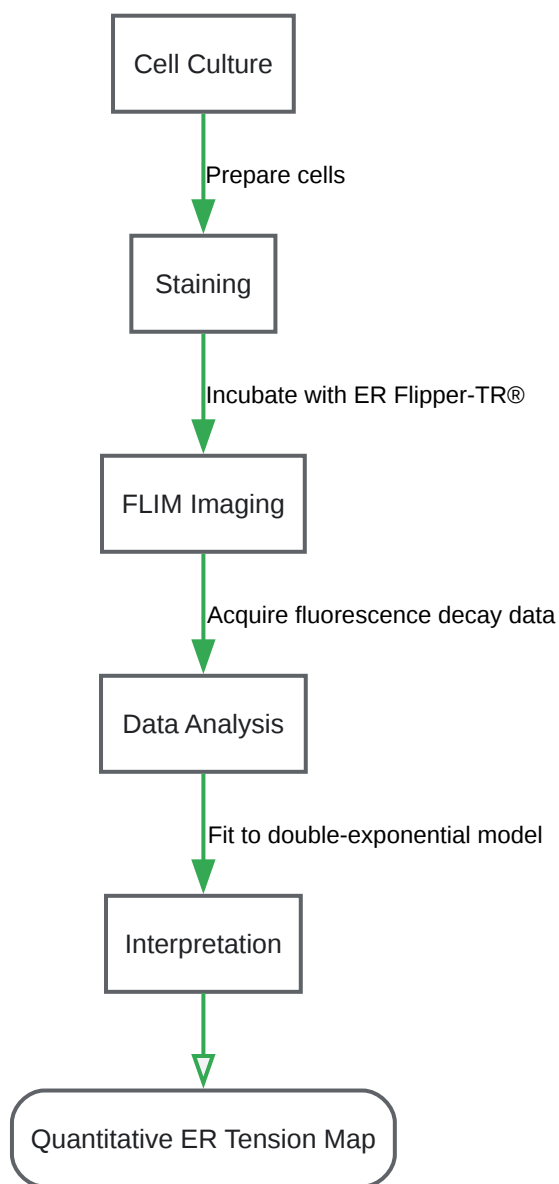
ER Flipper-TR® is a specialized fluorescent probe that specifically localizes to the ER membrane.^{[1][2]} Its fluorescence lifetime is sensitive to the lipid packing of the membrane, which allows for the quantification of membrane tension.^{[3][4]} The probe's design is based on a "flipper" mechanism where the angle between two dithienothiophenes changes in response to membrane tension, altering the fluorescence lifetime.^{[1][2]} An increase in membrane tension leads to a more planar conformation of the probe and a longer fluorescence lifetime. This

technology provides a powerful tool for investigating the role of ER membrane tension in cellular physiology and disease.

Principle of ER Membrane Tension Sensing

The ER Flipper-TR® probe's mechanism of action is based on its sensitivity to the physical state of the lipid bilayer. In a membrane with low tension, the lipid acyl chains are less ordered, allowing the two fluorophores of the probe to adopt a twisted conformation. In a high-tension state, the lipid packing increases, which in turn planarizes the probe. This planarization enhances the intramolecular charge transfer, resulting in an increase in the fluorescence lifetime. This relationship allows for a quantitative assessment of membrane tension changes using Fluorescence Lifetime Imaging Microscopy (FLIM).





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